

Technical Support Center: Large-Scale Synthesis of Moluccanin

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Compound of Interest

Compound Name: Moluccanin

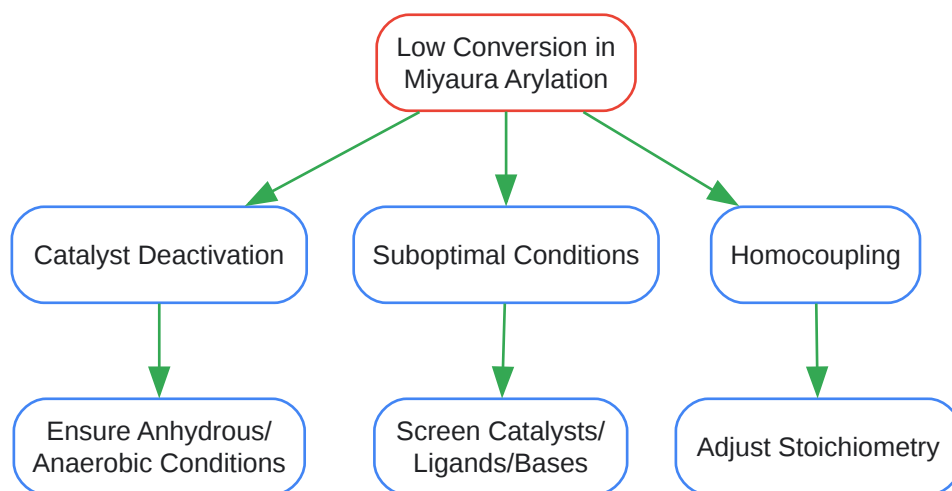
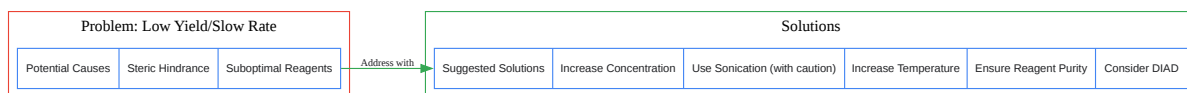
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the large-scale synthesis of (-)-**Moluccanin**. The information is structured to address specific challenges that may be encountered during key stages of the synthesis.

Core Synthesis Strategy Overview

The total synthesis of (-)-**Moluccanin** is a multi-step process involving three key transformations: a Mitsunobu coupling, a rhodium-catalyzed Miyaura arylation, and an acid-catalyzed cyclization to form the coumarin core. Careful control of reaction conditions and purification procedures is critical for achieving high yields and purity on a large scale.



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